

Application Note: Quantitative Analysis of Flunixin in Equine Urine by LC-MS/MS

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Compound of Interest

Compound Name: 5-Hydroxy Flunixin-d3

Cat. No.: B15557027

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Introduction

Flunixin, a potent non-steroidal anti-inflammatory drug (NSAID), is widely used in equine medicine for its analgesic, anti-inflammatory, and anti-pyretic properties. Its use in performance horses is regulated to ensure the welfare of the animals and fair competition. Therefore, sensitive and specific analytical methods are required for the detection and quantification of flunixin and its metabolites in equine biological matrices, such as urine. This application note provides a detailed protocol for a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of flunixin and its major metabolite, 5-hydroxy flunixin, in equine urine. The method is suitable for pharmacokinetic studies, drug metabolism research, and doping control.

Analytical Method Overview

This method utilizes solid-phase extraction (SPE) for sample clean-up and concentration, followed by reversed-phase liquid chromatography for the separation of flunixin and its metabolite. Detection and quantification are achieved using a triple quadrupole mass

spectrometer operating in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity.

Materials and Reagents

- Flunixin certified reference standard
- 5-hydroxy flunixin certified reference standard
- Flunixin-d3 (internal standard)
- Formic acid (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- C18 SPE cartridges
- 0.1% Formic acid in water
- 0.1% Formic acid in acetonitrile
- Reagent grade water
- Phosphate buffer (pH 6.0)

Experimental Protocols

Standard and Quality Control Sample Preparation

- Primary Stock Solutions (1 mg/mL): Prepare individual stock solutions of flunixin, 5-hydroxy flunixin, and flunixin-d3 in methanol.
- Working Standard Solutions: Prepare serial dilutions of the primary stock solutions in a mixture of water and acetonitrile (1:1, v/v) to create calibration standards and quality control (QC) samples at various concentration levels.

- **Spiking Solutions:** Use the working standard solutions to spike blank equine urine for the preparation of calibration curves and QC samples.

Sample Preparation: Solid-Phase Extraction (SPE)

- **Urine Sample Hydrolysis (Optional):** To account for conjugated metabolites, an enzymatic or basic hydrolysis step can be included. For basic hydrolysis, add a small volume of NaOH solution to the urine sample and incubate.^[1]
- **Sample Pre-treatment:** Centrifuge the equine urine sample to remove particulate matter. Dilute an aliquot of the supernatant with phosphate buffer (pH 6.0).
- **SPE Cartridge Conditioning:** Condition a C18 SPE cartridge with methanol followed by reagent-grade water.^[1]
- **Sample Loading:** Load the pre-treated urine sample onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with reagent-grade water to remove interfering substances.
- **Elution:** Elute the analytes from the cartridge with methanol or acetonitrile.
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a specific volume of the initial mobile phase.

LC-MS/MS Analysis

- **Liquid Chromatography (LC) System:** A standard HPLC or UHPLC system.
- **Mass Spectrometer:** A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Table 1: Liquid Chromatography Parameters

Parameter	Value
Column	C18 reversed-phase column (e.g., 150 mm x 2.1 mm, 3.5 μ m)
Mobile Phase A	0.1% Formic acid in water[2]
Mobile Phase B	0.1% Formic acid in acetonitrile[2]
Gradient	5% B to 100% B over several minutes[2]
Flow Rate	0.2 - 0.4 mL/min
Injection Volume	5 - 20 μ L
Column Temperature	40 $^{\circ}$ C

Table 2: Mass Spectrometry Parameters

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Source Temperature	Dependent on instrument
Gas Flow Rates	Dependent on instrument

Table 3: MRM Transitions for Flunixin and Metabolite

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Flunixin	297.1	279.1	Varies
297.1	185.1	Varies	
5-hydroxy flunixin	313.1	295.1	Varies
313.1	277.1	Varies	
Flunixin-d3 (IS)	300.1	282.1	Varies

Method Validation Data

The described method has been validated for selectivity, linearity, accuracy, precision, and sensitivity. The following tables summarize the quantitative data obtained from validation studies.

Table 4: Linearity and Sensitivity

Analyte	Linearity Range (ng/mL)	Correlation Coefficient (r^2)	LOD (ng/mL)	LOQ (ng/mL)
Flunixin	1 - 1000	>0.99	~0.5 - 2	~1.5 - 5
5-hydroxy flunixin	1 - 1000	>0.99	~0.5 - 3	~1.5 - 9

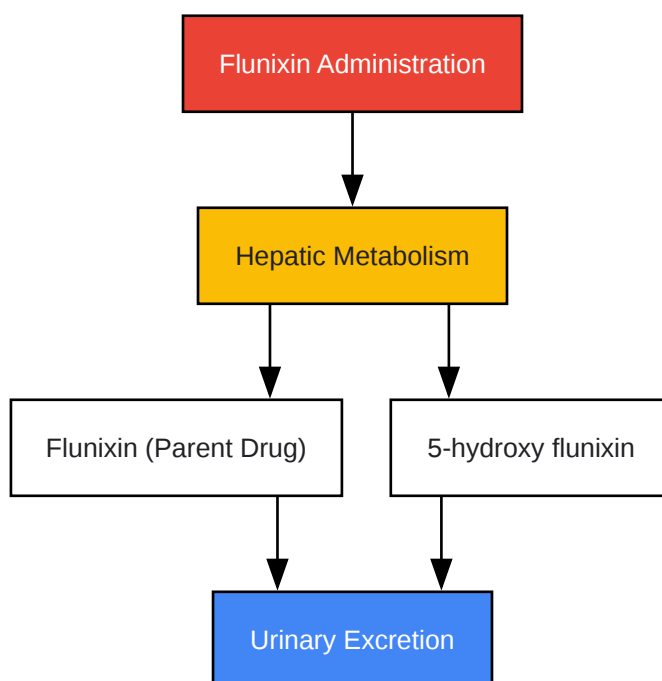
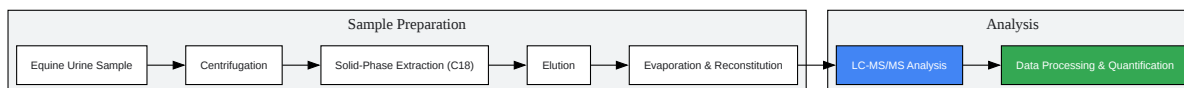
LOD and LOQ values are approximate and can vary based on instrumentation and specific laboratory conditions.[\[2\]](#)[\[3\]](#)

Table 5: Accuracy and Precision

Analyte	Spiked Concentration (ng/mL)	Accuracy (Mean Recovery %)	Precision (Intra-day CV%)	Precision (Inter-day CV%)
Flunixin	Low QC	95 - 110%	< 15%	< 15%
	Mid QC	98 - 105%	< 10%	
	High QC	97 - 103%	< 10%	
5-hydroxy flunixin	Low QC	92 - 108%	< 15%	< 15%
	Mid QC	95 - 105%	< 10%	
	High QC	96 - 104%	< 10%	

Accuracy and precision data are representative and should be established during in-lab validation.[\[1\]](#)[\[2\]](#)

Visualizations



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References

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- [2. Determination of Flunixin and 5-Hydroxy Flunixin Residues in Livestock and Fishery Products Using Liquid Chromatography-Tandem Mass Spectrometry \(LC-MS/MS\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. ovid.com \[ovid.com\]](#)
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